

Undecyl Methanesulfonate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Undecyl methanesulfonate

Cat. No.: B15552531

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Undecyl methanesulfonate ($\text{CH}_3\text{SO}_3(\text{CH}_2)_{10}\text{CH}_3$) is the ester of undecyl alcohol and methanesulfonic acid. As a member of the alkyl methanesulfonate family, it possesses a long alkyl chain, which imparts distinct physicochemical properties compared to its more volatile, short-chain counterparts. This technical guide provides a detailed overview of the known and predicted chemical properties of undecyl methanesulfonate, methods for its synthesis, and an analysis of its expected spectroscopic characteristics. Due to the limited availability of specific experimental data for **undecyl methanesulfonate**, this guide leverages established knowledge of long-chain alkyl methanesulfonates to present a comprehensive profile. This document is intended to serve as a valuable resource for researchers in organic synthesis, drug development, and materials science.

Chemical and Physical Properties

While specific experimentally determined physical constants for **undecyl methanesulfonate** are not readily available in the literature, its properties can be reliably predicted based on its chemical structure and by analogy to other long-chain alkyl methanesulfonates.

Table 1: Physicochemical Properties of **Undecyl Methanesulfonate**

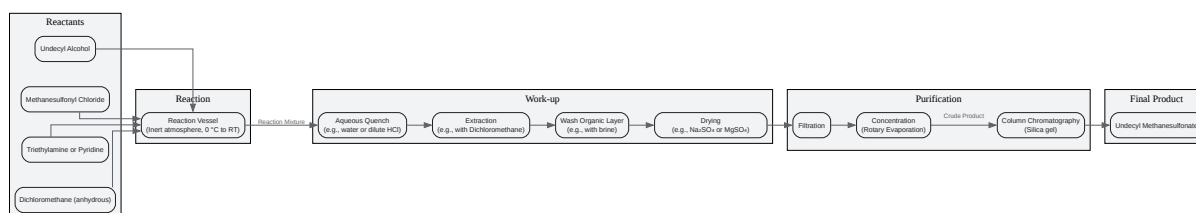
Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆ O ₃ S	[Calculated]
Molecular Weight	250.40 g/mol	[Calculated]
CAS Number	159438-86-5	[1]
Appearance	Colorless to pale yellow liquid or low-melting solid	[Predicted]
Boiling Point	> 200 °C (decomposes)	[Predicted]
Melting Point	Not available	-
Solubility	Soluble in a wide range of organic solvents (e.g., dichloromethane, diethyl ether, ethyl acetate, acetone). Insoluble in water.	[Predicted]
Density	~0.95 - 1.05 g/cm ³	[Predicted]

Synthesis of Undecyl Methanesulfonate

The most common and efficient method for the synthesis of **undecyl methanesulfonate** is the reaction of undecyl alcohol with methanesulfonyl chloride in the presence of a non-nucleophilic base, such as triethylamine or pyridine. The base serves to neutralize the hydrochloric acid byproduct generated during the reaction.

General Experimental Protocol

The following is a generalized experimental protocol for the synthesis of **undecyl methanesulfonate**.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **undecyl methanesulfonate**.

Materials:

- Undecyl alcohol (1.0 eq)
- Methanesulfonyl chloride (1.2 eq)
- Triethylamine (1.5 eq) or Pyridine (2.0 eq)
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate or magnesium sulfate

- Silica gel for column chromatography
- Hexanes and ethyl acetate for elution

Procedure:

- To a solution of undecyl alcohol in anhydrous dichloromethane at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add triethylamine.
- Slowly add methanesulfonyl chloride to the stirred solution, maintaining the temperature at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until the reaction is complete as monitored by thin-layer chromatography (TLC).
- Quench the reaction by adding water or a dilute aqueous HCl solution.
- Separate the organic layer and wash it sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent to yield pure **undecyl methanesulfonate**.

Spectroscopic Data (Predicted)

Specific experimental spectra for **undecyl methanesulfonate** are not widely available. However, the expected spectroscopic features can be accurately predicted based on the known spectral properties of alkyl methanesulfonates and the undecyl group.

¹H NMR Spectroscopy

Table 2: Predicted ¹H NMR Chemical Shifts for **Undecyl Methanesulfonate** (in CDCl₃)

Protons	Chemical Shift (δ , ppm)	Multiplicity	Integration
CH ₃ - (undecyl)	0.88	t	3H
-(CH ₂) ₈ -	1.26	m	16H
-CH ₂ -CH ₂ -O-	1.75	p	2H
CH ₃ -SO ₃ -	3.00	s	3H
-CH ₂ -O-	4.22	t	2H

¹³C NMR Spectroscopy

Table 3: Predicted ¹³C NMR Chemical Shifts for **Undecyl Methanesulfonate** (in CDCl₃)

Carbon	Chemical Shift (δ , ppm)
CH ₃ - (undecyl)	14.1
-(CH ₂) ₈ -	22.7, 25.7, 28.9, 29.3, 29.5 (multiple peaks)
-CH ₂ -CH ₂ -O-	29.4
CH ₃ -SO ₃ -	37.5
-CH ₂ -O-	70.2

Infrared (IR) Spectroscopy

Table 4: Predicted Characteristic IR Absorption Bands for **Undecyl Methanesulfonate**

Functional Group	Wavenumber (cm ⁻¹)	Intensity
C-H stretch (alkyl)	2925, 2855	Strong
S=O stretch (asymmetric)	1355	Strong
S=O stretch (symmetric)	1175	Strong
C-O stretch	970	Strong

Mass Spectrometry (MS)

The mass spectrum of **undecyl methanesulfonate** under electron ionization (EI) is expected to show a molecular ion peak (M^+) at m/z 250. Key fragmentation patterns would involve the loss of the methanesulfonyl group and cleavage of the alkyl chain.

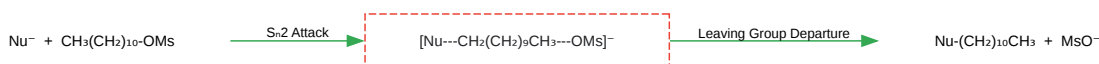
Table 5: Predicted Key Fragments in the Mass Spectrum of **Undecyl Methanesulfonate**

m/z	Fragment Ion
250	$[\text{CH}_3\text{SO}_3(\text{CH}_2)_{10}\text{CH}_3]^+$ (Molecular Ion)
155	$[\text{CH}_3(\text{CH}_2)_{10}]^+$ (Undecyl cation)
95	$[\text{SO}_3\text{CH}_3]^+$
79	$[\text{SO}_2\text{CH}_3]^+$
43, 57, 71, etc.	Alkyl fragments from the undecyl chain

Reactivity and Biological Considerations

Chemical Reactivity

The primary reactivity of **undecyl methanesulfonate** is centered around the methanesulfonate group, which is an excellent leaving group in nucleophilic substitution reactions (S_N2). The long undecyl chain can introduce steric hindrance, potentially slowing the reaction rate compared to shorter-chain alkyl methanesulfonates.



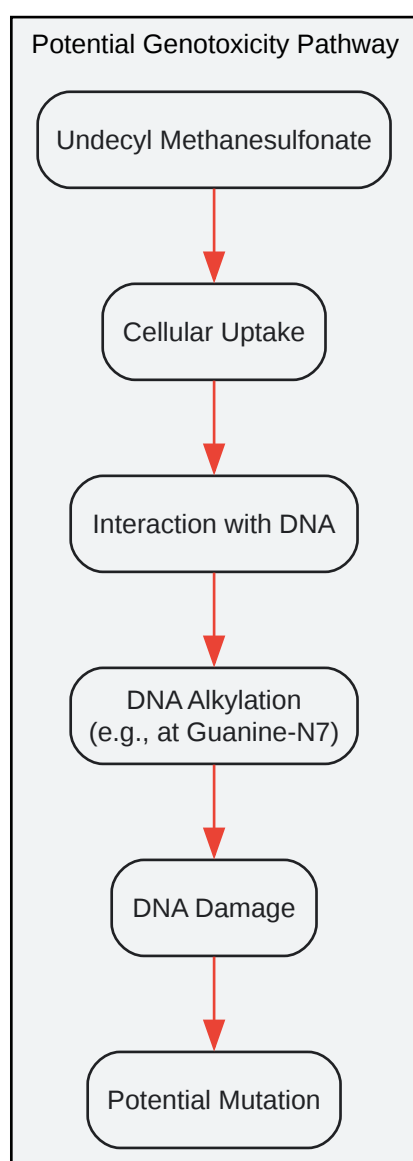
[Click to download full resolution via product page](#)

Caption: S_N2 reaction mechanism of **undecyl methanesulfonate**.

Biological Activity and Genotoxicity

Short-chain alkyl methanesulfonates, such as methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), are well-documented genotoxic agents that act by alkylating DNA, primarily at the N7 position of guanine and the N3 position of adenine. This alkylation can lead to DNA damage and mutations.

While the genotoxicity of long-chain alkyl methanesulfonates like **undecyl methanesulfonate** has not been as extensively studied, it is plausible that they could also act as alkylating agents. However, the increased lipophilicity and steric bulk of the undecyl group may affect its ability to reach and interact with DNA within the cell nucleus. Further research is required to fully elucidate the biological activity and potential genotoxicity of **undecyl methanesulfonate**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [larodan.com](https://www.larodan.com) [[larodan.com](https://www.larodan.com)]
- To cite this document: BenchChem. [Undecyl Methanesulfonate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552531/docs#undecyl-methanesulfonate-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b15552531/docs#undecyl-methanesulfonate-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check